

Physicochemical Properties of 3-amino-N,N-dimethylpropanamide

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Compound of Interest

Compound Name: 3-amino-N,N-dimethylpropanamide

Cat. No.: B184915

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This document outlines the key physicochemical properties of **3-amino-N,N-dimethylpropanamide**, a compound relevant to researchers and professionals in the field of drug development and chemical synthesis. The data presented below is compiled from established chemical databases.

Core Molecular Data

The fundamental molecular characteristics of **3-amino-N,N-dimethylpropanamide** are summarized in the following table. These values are essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value	Source
Molecular Formula	C5H12N2O	[1] [2] [3] [4]
Molecular Weight	116.16 g/mol	[1] [3] [4]
CAS Number	1857-18-7	[1] [2] [4]

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References

- 1. 1857-18-7 | 3-Amino-N,N-dimethylpropanamide - MolDb [moldb.com]
- 2. 3-amino-N,N-dimethylpropanamide | 1857-18-7 | Buy Now [molport.com]
- 3. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 4. 1857-18-7 | 3-Amino-N,N-dimethylpropanamide | Next Peptide [nextpeptide.com]
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